

"copper zirconium binary phase diagram explained"

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Compound of Interest

Compound Name: Copper;zirconium

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An In-depth Technical Guide to the Copper-Zirconium (Cu-Zr) Binary Phase Diagram

This technical guide provides a comprehensive overview of the copper-zirconium (Cu-Zr) binary phase diagram, tailored for researchers, scientists, and professionals in drug development with an interest in materials science. The guide details the various intermetallic compounds, invariant reactions, and solubility limits within the Cu-Zr system. Experimental protocols for key analytical techniques used in determining the phase diagram are also provided.

Introduction to the Cu-Zr System

The copper-zirconium alloy system is of significant interest due to its unique properties, including high glass-forming ability, good mechanical strength, and high thermal stability.^{[1][2]} These characteristics make Cu-Zr alloys, particularly in their amorphous or bulk metallic glass (BMG) forms, promising candidates for a variety of applications. A thorough understanding of the equilibrium phase diagram is crucial for the development and processing of these materials. The diagram reveals a complex system with multiple intermetallic compounds and invariant reactions.^{[1][3]}

Intermetallic Compounds

The Cu-Zr system is characterized by the formation of several stable and metastable intermetallic compounds. The existence and stability of these phases have been the subject of numerous investigations, with some debate in the literature regarding certain compounds.^{[3][4]} The established intermetallic phases include Cu₉Zr₂, Cu₅₁Zr₁₄, Cu₈Zr₃, Cu₁₀Zr₇, CuZr, and CuZr₂.^{[2][3]} First-principles calculations and experimental evidence suggest that compounds like Cu₂₄Zr₁₃, Cu₂Zr, and Cu₅Zr₈ may not be stable equilibrium phases.^{[3][4]}

Table 1: Intermetallic Compounds in the Cu-Zr System

Compound	Alternative Designation	Crystal Structure	Pearson Symbol	Space Group
Cu ₉ Zr ₂	Cu ₅ Zr	Tetragonal	tl22	I4/mmm
Cu ₅₁ Zr ₁₄	Hexagonal	hP65	P6/m	
Cu ₈ Zr ₃	Orthorhombic	oC44	Cmc2 ₁	
Cu ₁₀ Zr ₇	Orthorhombic	oC68	Cmce	
CuZr	Monoclinic	mP16	P2 ₁ /m	
CuZr ₂	Tetragonal	tl6	I4/mmm	

Invariant Reactions

The Cu-Zr phase diagram features several invariant reactions, including eutectic, peritectic, and eutectoid transformations. These reactions occur at specific temperatures and compositions, leading to the formation of distinct microstructures. There is some variation in the reported values for these reactions in the literature.

Table 2: Invariant Reactions in the Cu-Zr Binary Phase Diagram

Reaction Type	Temperature (°C)	Composition (at. % Zr)	Reaction
Eutectic	967	15.0	$L \leftrightarrow (Cu) + Cu_5Zr$
Peritectic	1005	18.5	$L + Cu_{51}Zr_{14} \leftrightarrow Cu_9Zr_2$
Peritectic	1075	21.0	$L + Cu_8Zr_3 \leftrightarrow Cu_{51}Zr_{14}$
Congruent Melting	1125	27.5	$Cu_8Zr_3 \leftrightarrow L$
Peritectic	1030	39.0	$L + Cu_8Zr_3 \leftrightarrow Cu_{10}Zr_7$
Eutectic	885	45.0	$L \leftrightarrow Cu_{10}Zr_7 + CuZr$
Congruent Melting	930	50.0	$CuZr \leftrightarrow L$
Eutectic	890	62.0	$L \leftrightarrow CuZr + CuZr_2$
Eutectic	995	80.0	$L \leftrightarrow CuZr_2 + (\beta Zr)$
Eutectoid	823	98.1	$(\beta Zr) \leftrightarrow (\alpha Zr) + CuZr_2$

Solubility Limits

The solubility of zirconium in copper and copper in zirconium is limited. The maximum solid solubility of Zr in (Cu) is approximately 0.12 at.% at the eutectic temperature of 967°C.[5] The solubility decreases significantly at lower temperatures. Copper has a noticeable solubility in the high-temperature β -Zr phase, but very limited solubility in the low-temperature α -Zr phase.

Table 3: Solid Solubility Limits in the Cu-Zr System

Solute	Solvent Phase	Temperature (°C)	Solubility (at. %)
Zr	(Cu)	967	~0.12
Zr	(Cu)	850	~0.07
Zr	(Cu)	600	<0.01
Cu	(βZr)	995	~2.0
Cu	(αZr)	823	<0.2

Experimental Protocols for Phase Diagram Determination

The determination of the Cu-Zr phase diagram relies on a combination of experimental techniques to identify phase transitions, crystal structures, and microstructures.

Sample Preparation

- **Alloy Synthesis:** High-purity copper (99.99%) and zirconium (99.99%) are used as starting materials. Alloys of various compositions are prepared by arc-melting the constituent elements in a water-cooled copper crucible under a high-purity argon atmosphere. To ensure homogeneity, each alloy ingot is typically re-melted several times.
- **Heat Treatment:** Samples for equilibrium studies are sealed in quartz ampoules under a partial pressure of argon and annealed at different temperatures for extended periods to achieve equilibrium. Subsequently, the samples are quenched in cold water to retain the high-temperature microstructure.

Differential Scanning Calorimetry (DSC)

DSC is employed to determine the temperatures of phase transformations, such as eutectic, peritectic, and solid-state reactions.

- **Sample Encapsulation:** A small piece of the alloy (typically 10-30 mg) is sealed in an aluminum or graphite pan. An empty pan is used as a reference.

- **Heating/Cooling Program:** The sample and reference are heated and cooled at a controlled rate (e.g., 10-20 K/min) in an inert atmosphere (e.g., flowing argon).
- **Data Analysis:** The difference in heat flow between the sample and the reference is measured as a function of temperature. Endothermic and exothermic peaks in the DSC curve correspond to phase transformations. The onset temperature of a peak is typically taken as the transformation temperature.

X-Ray Diffraction (XRD)

XRD is used to identify the crystal structures of the different phases present in the alloys at various temperatures.

- **Sample Preparation:** Bulk samples are polished to a mirror finish, or powdered samples are prepared from the annealed alloys.
- **Data Acquisition:** The sample is irradiated with monochromatic X-rays (commonly Cu K α radiation) in a diffractometer. The intensity of the diffracted X-rays is recorded as a function of the diffraction angle (2θ).
- **Phase Identification:** The resulting diffraction pattern, a plot of intensity versus 2θ , is a fingerprint of the crystalline phases present. The peak positions and relative intensities are compared with standard diffraction data from databases like the International Centre for Diffraction Data (ICDD) to identify the phases.^[6] Rietveld refinement can be used for quantitative phase analysis.^[7]

Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDX)

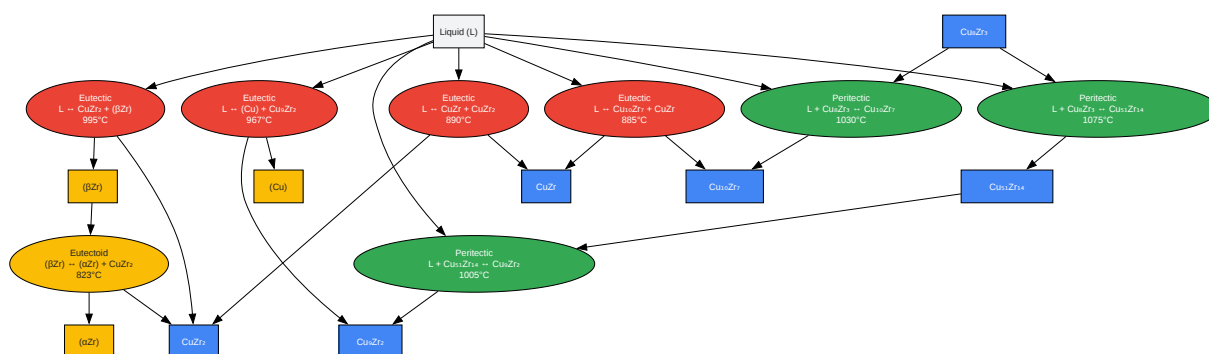
SEM is used to observe the microstructure of the alloys, including the morphology, size, and distribution of the different phases. EDX provides elemental analysis of these phases.

- **Sample Preparation:** Samples are mounted in a conductive resin, ground with successively finer abrasive papers, and then polished with diamond paste to obtain a smooth, mirror-like surface. The samples may be etched with a suitable chemical reagent to reveal the microstructure.

- **Imaging:** The prepared sample is placed in the SEM chamber. A focused beam of electrons is scanned across the surface. The resulting signals (e.g., backscattered electrons, secondary electrons) are collected to form an image of the microstructure. Backscattered electron imaging is particularly useful for distinguishing between phases with different average atomic numbers.[8]
- **Elemental Analysis:** The electron beam is focused on a specific phase or area of interest. The interaction of the beam with the sample generates characteristic X-rays. An EDX detector measures the energy of these X-rays, allowing for the qualitative and quantitative determination of the elemental composition of the selected region.[9]

Logical Relationship of Invariant Reactions

The following diagram illustrates the sequence and relationship of the major invariant reactions in the Cu-Zr system as a function of temperature.



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Caption: Flowchart of invariant reactions in the Cu-Zr system.

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